

Application Notes and Protocols for the Forensic Analysis of α -Hydroxytriazolam

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Compound of Interest

Compound Name: *alpha-Hydroxytriazolam*

Cat. No.: *B1219643*

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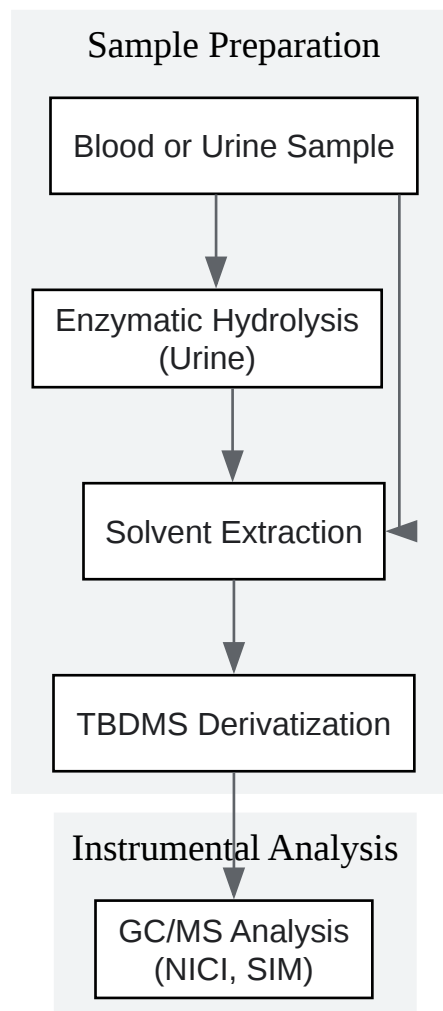
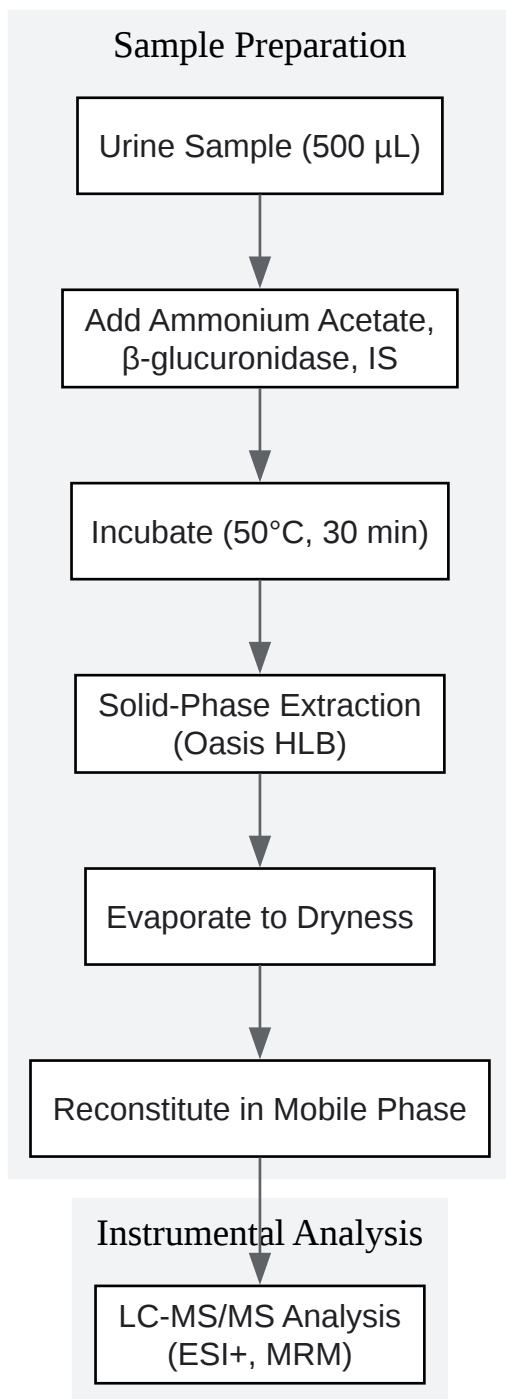
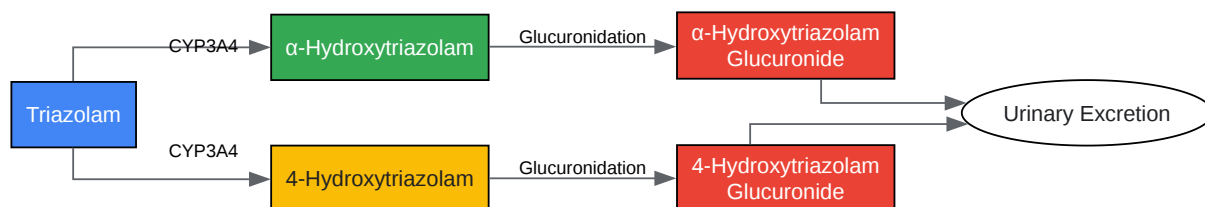
Introduction

Triazolam, a potent short-acting benzodiazepine sold under trade names like Halcion®, is indicated for the short-term management of insomnia.[1][2] Due to its sedative and amnesic properties, it has been implicated in cases of drug-facilitated crimes, such as sexual assault and robbery, as well as in driving under the influence (DUI) cases and suspected overdoses.[1][3][4] The rapid metabolism and short half-life of triazolam (1.5 to 5.5 hours) present a challenge in forensic toxicology, as the parent drug may be undetectable in biological samples collected after a certain time lapse.[1][2]

Triazolam is primarily metabolized in the liver by cytochrome P450 3A4 (CYP3A4) via hydroxylation to its two major metabolites: α -hydroxytriazolam and 4-hydroxytriazolam.[5][6][7] These metabolites are then conjugated with glucuronic acid and excreted in the urine.[5][6] α -Hydroxytriazolam is a significant urinary metabolite, making it a crucial biomarker for confirming the ingestion of triazolam, especially when the parent drug is no longer detectable.[1][3][8][9] These application notes provide detailed protocols for the analysis of α -hydroxytriazolam in forensic toxicology casework using gas chromatography-mass spectrometry (GC/MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway of Triazolam

The metabolic conversion of triazolam to its hydroxylated metabolites is a critical consideration in the toxicological analysis. The following diagram illustrates this pathway.



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